

handling and storage of 4,6-Dichloro-2-methyl-5-nitropyrimidine

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Compound of Interest

Compound Name: 4,6-Dichloro-2-methyl-5-nitropyrimidine

Cat. No.: B082758

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An In-depth Technical Guide to the Handling and Storage of **4,6-Dichloro-2-methyl-5-nitropyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling and storage procedures for **4,6-Dichloro-2-methyl-5-nitropyrimidine** (CAS No. 13162-43-1). Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of the compound for research and development purposes.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4,6-Dichloro-2-methyl-5-nitropyrimidine** is presented in Table 1. This data is essential for understanding the compound's behavior and for designing appropriate experimental and storage conditions.

Table 1: Physical and Chemical Properties of **4,6-Dichloro-2-methyl-5-nitropyrimidine**

Property	Value	Source
CAS Number	13162-43-1	[1] [2]
Molecular Formula	C ₅ H ₃ Cl ₂ N ₃ O ₂	[1] [3]
Molecular Weight	208.00 g/mol	[1] [3]
Appearance	Solid	[4]
Boiling Point	310.4°C at 760 mmHg	
Purity	≥97% or ≥98%	[1] [4]

Safety and Hazard Information

4,6-Dichloro-2-methyl-5-nitropyrimidine is a hazardous substance and must be handled with appropriate precautions. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for its safe use.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Signal Word	Warning	[3][4]	
Hazard Statements	H302	Harmful if swallowed	[3][4]
H315		Causes skin irritation	[3][4]
H319		Causes serious eye irritation	[3][4]
H332		Harmful if inhaled	[4]
H335		May cause respiratory irritation	[3][4]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[3][5]
P264		Wash face, hands and any exposed skin thoroughly after handling	[3][5]
P270		Do not eat, drink or smoke when using this product	[3]
P271		Use only outdoors or in a well-ventilated area	[3][6]
P280		Wear protective gloves/protective clothing/eye protection/face protection	[3][5]
P301+P317		IF SWALLOWED: Get medical help	[3]

P302+P352	IF ON SKIN: Wash with plenty of water	[3][7]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[3][5][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	
	Remove contact lenses, if present and easy to do. Continue rinsing	[3][5][6]
P403+P233	Store in a well-ventilated place. Keep container tightly closed	[3][6][7]
P405	Store locked up	[3][7]
P501	Dispose of contents/container to an approved waste disposal plant	[3][7]

Storage and Stability

Proper storage is critical to maintain the purity and stability of **4,6-Dichloro-2-methyl-5-nitropyrimidine** and to prevent hazardous situations.

Table 3: Recommended Storage Conditions

Parameter	Recommendation	Source
Temperature	-20°C, 2-8°C, or Refrigerator	[1] [4]
Atmosphere	Inert atmosphere, sealed storage	[1]
Moisture	Away from moisture	[1]
Incompatibilities	Oxidizing agents	[5]
Stability Note	Unstable in DMSO solution	[8]

General Experimental Protocols for Safe Handling

The following protocols outline general best practices for handling **4,6-Dichloro-2-methyl-5-nitropyrimidine** in a laboratory setting. These should be adapted to the specific requirements of individual experiments.

Personal Protective Equipment (PPE)

Before handling the compound, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat.
- Respiratory Protection: If working outside a fume hood or with large quantities, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

Engineering Controls

- Ventilation: All handling of **4,6-Dichloro-2-methyl-5-nitropyrimidine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[5\]](#)

Weighing and Dispensing

- Designate a specific area within the fume hood for weighing and dispensing.
- Use a disposable weighing paper or a tared container to avoid contamination of balances.
- Handle the solid compound carefully to minimize dust generation.
- Close the container tightly immediately after use.
- Clean the weighing area and any spills promptly.

Solution Preparation

- When preparing solutions, add the solid **4,6-Dichloro-2-methyl-5-nitropyrimidine** to the solvent slowly while stirring.
- Be aware that the compound is reported to be unstable in DMSO.^[8] Select alternative solvents where possible and assess the stability for your specific application.
- Prepare solutions in a chemical fume hood.

Spill and Leak Procedures

In the event of a spill:

- Evacuate the immediate area if the spill is large or if there is a risk of significant airborne dust.
- Wear appropriate PPE before attempting to clean the spill.
- For small dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.
- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Wash the spill area thoroughly with soap and water.

- For major spills, contact your institution's environmental health and safety department.

Waste Disposal

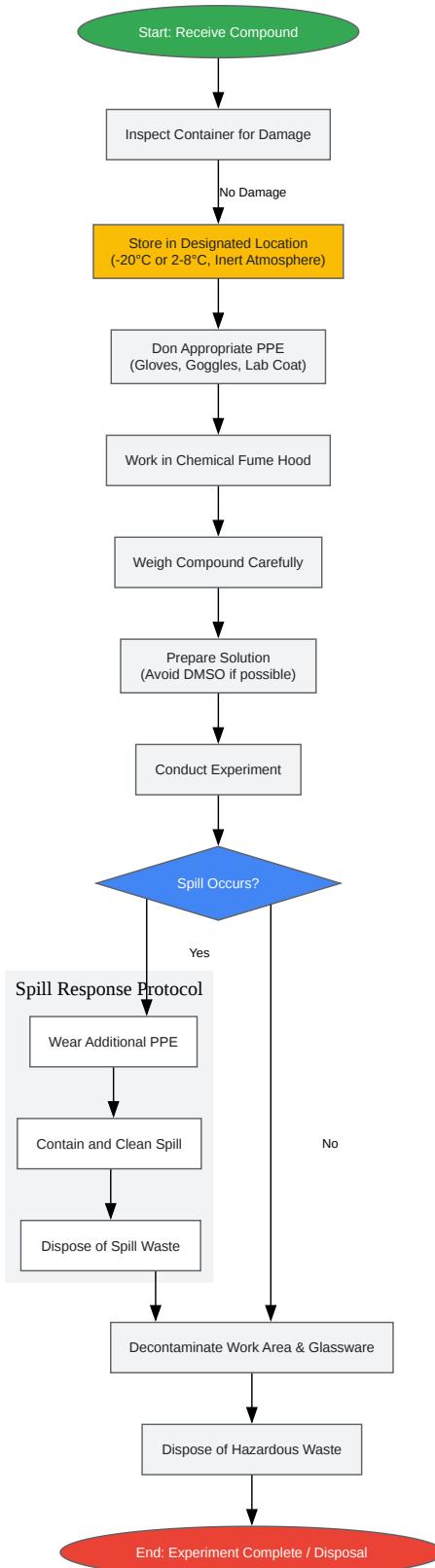
All waste containing **4,6-Dichloro-2-methyl-5-nitropyrimidine**, including empty containers,

contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste.[\[7\]](#)

Follow all local, state, and federal regulations for hazardous waste disposal.

Visualized Workflow for Handling and Storage

The following diagram illustrates the key decision points and logical flow for the safe handling and storage of **4,6-Dichloro-2-methyl-5-nitropyrimidine**.



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Caption: Workflow for the safe handling and storage of **4,6-Dichloro-2-methyl-5-nitropyrimidine**.

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- To cite this document: BenchChem. [handling and storage of 4,6-Dichloro-2-methyl-5-nitropyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082758#handling-and-storage-of-4-6-dichloro-2-methyl-5-nitropyrimidine>]

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